

An In-depth Technical Guide to the Melting Point of 9-Acetylphenanthrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Acetylphenanthrene

Cat. No.: B180964

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This technical guide provides a comprehensive overview of the melting point of **9-Acetylphenanthrene**, a key physical property for its identification, purity assessment, and handling in a laboratory setting. This document outlines the reported melting point values, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Quantitative Data: Melting Point of 9-Acetylphenanthrene

The melting point of **9-Acetylphenanthrene** has been reported in various chemical literature and databases. A summary of these findings is presented in the table below for easy comparison. The slight variations in the reported values can be attributed to the purity of the sample and the specific experimental conditions used for determination.

Reported Melting Point (°C)	Source Type
73-74	Literature[1][2][3][4][5][6]
74.5	Chemical Supplier Data[7]

Experimental Protocols for Melting Point Determination

The determination of a substance's melting point is a fundamental analytical technique in chemistry. Below are detailed methodologies for determining the melting point of **9-Acetylphenanthrene** using both traditional and modern instrumentation.

2.1. Capillary Method using a Thiele Tube

This classic method utilizes a Thiele tube to ensure uniform heating of the sample.

Materials:

- **9-Acetylphenanthrene** sample, finely powdered
- Capillary tubes (sealed at one end)
- Thermometer
- Thiele tube
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or other heat source
- Rubber band or a small slice of rubber tubing
- Mortar and pestle

Procedure:

- Sample Preparation:
 - Ensure the **9-Acetylphenanthrene** sample is completely dry.
 - Grind the crystalline sample into a fine powder using a mortar and pestle.

- Press the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube.
- Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end.
- Continue this process until the packed sample is approximately 2-3 mm high.[3]

- Apparatus Assembly:
 - Attach the capillary tube to the thermometer using a small rubber band. The sample in the capillary tube should be aligned with the bulb of the thermometer.
 - Ensure the rubber band is positioned above the level of the heating oil to prevent it from softening and breaking during heating.
 - Clamp the Thiele tube to a retort stand.
 - Insert the thermometer and attached capillary tube into the Thiele tube, ensuring the thermometer bulb and sample are immersed in the oil in the main arm of the tube.

- Melting Point Determination:
 - Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner. The design of the Thiele tube will allow for the circulation of the oil, ensuring even heating.
 - Initially, a rapid heating rate (a few degrees per minute) can be used to approach the expected melting point.
 - As the temperature nears the expected melting point of 73-74°C, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[3]
 - Observe the sample closely. Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue heating slowly and record the temperature at which the last solid crystal melts (the completion of melting).

- The recorded temperature range is the melting point of the sample. For a pure compound, this range should be narrow (typically 0.5-1°C).

2.2. Digital Melting Point Apparatus

Modern digital melting point apparatuses offer a more controlled and often more accurate method for determining melting points.

Materials:

- **9-Acetylphenanthrene** sample, finely powdered
- Capillary tubes (sealed at one end)
- Digital melting point apparatus
- Mortar and pestle

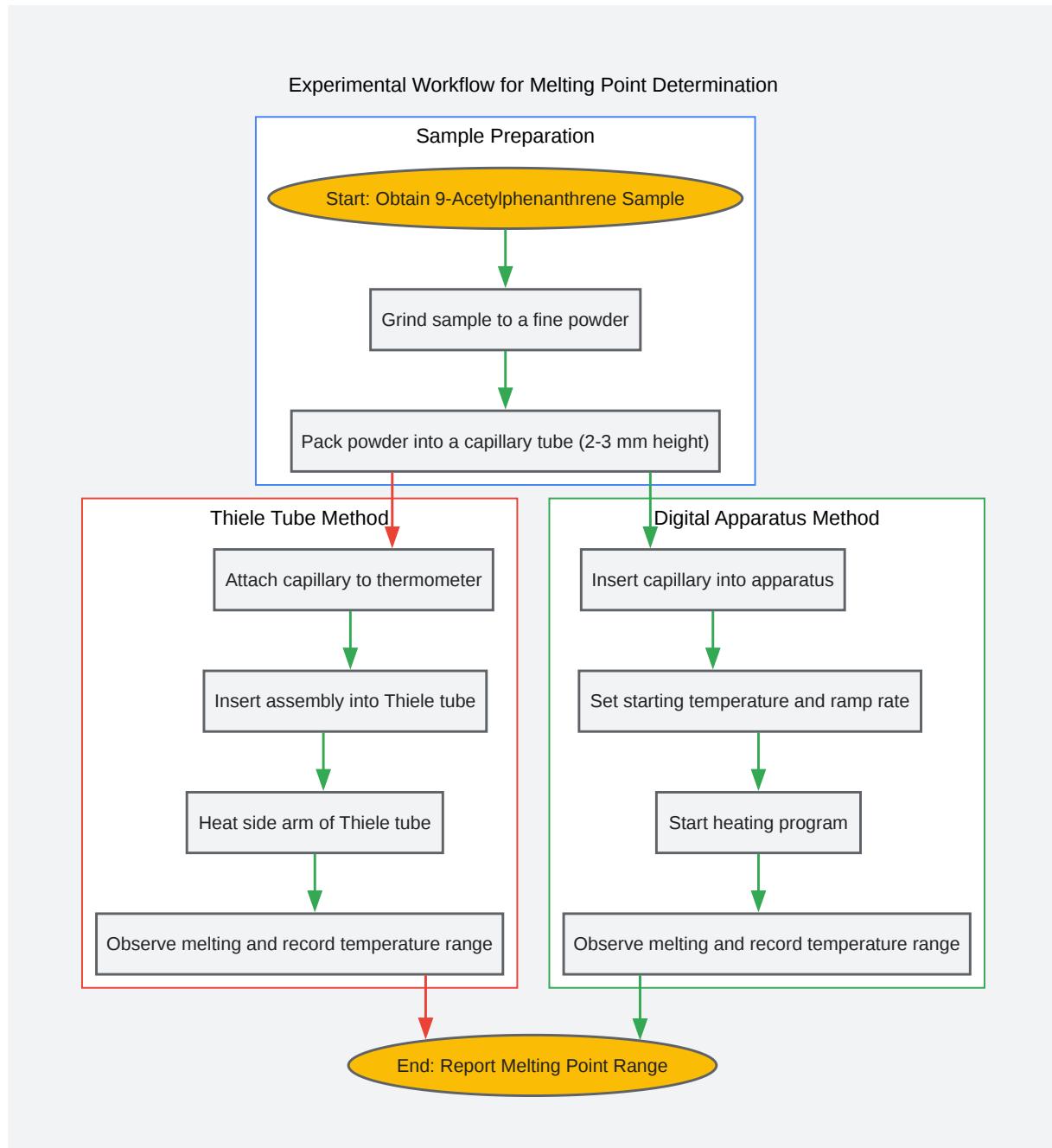
Procedure:

- Sample Preparation:
 - Prepare the sample in a capillary tube as described in the Thiele tube method (Section 2.1, Step 1).
- Apparatus Operation:
 - Turn on the digital melting point apparatus and allow it to stabilize.
 - Set the starting temperature to about 15-20°C below the expected melting point of **9-Acetylphenanthrene**.^{[1][6]}
 - Set the heating rate (ramp rate). For a preliminary, rapid determination, a higher rate can be used. For an accurate measurement, a rate of 1-2°C per minute is recommended in the vicinity of the melting point.^[4]
 - Insert the capillary tube containing the sample into the sample holder of the apparatus.

- Melting Point Determination:
 - Start the heating program.
 - Observe the sample through the magnified viewing window.
 - Record the temperature at the onset of melting (first appearance of liquid).
 - Record the temperature at the completion of melting (all solid has transformed into liquid).
 - Many digital instruments can automatically detect and record the melting range.
 - After the measurement, allow the apparatus to cool down before performing another measurement.

Mandatory Visualization

The following diagrams illustrate the logical workflow for determining the melting point of **9-Acetylphenanthrene**.

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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Melting Point of 9-Acetylphenanthrene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b180964#9-acetylphenanthrene-melting-point>

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